Application Notes and Protocols for CP102 (MT-102) Formulation and Delivery

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Compound of Interest

Compound Name:	*CP102*
CAS No.:	*126055-13-8*
Cat. No.:	*B160784*

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These application notes provide a comprehensive overview of the formulation and delivery methods for **CP102**, a novel anti-inflammatory agent. The focus is on a self-microemulsifying drug delivery system (SMEDDS) designed to enhance the oral bioavailability and therapeutic efficacy of this poorly water-soluble compound. The protocols and data presented are intended for researchers, scientists, and drug development professionals working on advanced drug delivery systems for hydrophobic molecules.

1. Introduction to **CP102** (MT-102)

CP102 (also referred to as MT-102 in scientific literature) is a promising anti-inflammatory agent derived from natural extracts of Juglans mandshurica and Isatis indigotica.[1] Its therapeutic potential, particularly in inflammatory conditions such as ulcerative colitis, is limited by its low aqueous solubility, which in turn leads to poor oral bioavailability.[1] To overcome this limitation, a self-microemulsifying drug delivery system (SMEDDS) has been developed. This system spontaneously forms a fine oil-in-water microemulsion upon gentle agitation in aqueous media, such as the gastrointestinal fluids. This microemulsion enhances the dissolution and absorption of the active pharmaceutical ingredient (API).[1]

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2. **CP102** (MT-102) SMEDDS Formulation Data

The following table summarizes the key quantitative data for the optimized **CP102** SMEDDS formulation, designated as SMEDDS-F1.

Parameter	Value	Reference
Formulation Composition		
Oil Phase (Capmul MCM)	15% (w/w)	[1]
Surfactant (Tween 80)	42.5% (w/w)	[1]
Cosurfactant (Propylene Glycol)	42.5% (w/w)	[1]
Physicochemical Properties		
Mean Particle Size	177.5 ± 2.80 nm	[1]
Indirubin Content (Biomarker)	275 ± 5.58 µg/g	[1]
Dissolution Enhancement vs. Pure Drug	~15-fold higher	[1]

3. Experimental Protocols

Detailed methodologies for the formulation and evaluation of the **CP102** (MT-102) SMEDDS are provided below.

3.1. Protocol for Formulation of **CP102** (MT-102) SMEDDS

This protocol describes the preparation of the optimized SMEDDS-F1 formulation.

Materials:

- **CP102** (MT-102) extract
- Oil: Capmul MCM
- Surfactant: Tween 80

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- Cosurfactant: Propylene Glycol
- Vortex mixer
- Analytical balance

Procedure:

- Accurately weigh the components of the SMEDDS formulation according to the specified ratios: 15% Capmul MCM, 42.5% Tween 80, and 42.5% propylene glycol (w/w).
- Combine the weighed components in a glass vial.
- Vortex the mixture until a homogenous, transparent liquid is formed.
- Incorporate the **CP102** (MT-102) extract into the blank SMEDDS formulation and vortex until the extract is completely dissolved.

3.2. Protocol for In Vitro Drug Release Study

This protocol details the method for assessing the release of the biomarker, indirubin, from the SMEDDS formulation compared to the pure drug.

Materials:

- **CP102** (MT-102) SMEDDS formulation
- Pure **CP102** (MT-102) extract
- Dissolution apparatus (e.g., USP Apparatus II)
- Dissolution media at various pH values (e.g., pH 1.2, 4.0, 6.8)
- Syringes with filters
- HPLC or UV-Vis spectrophotometer for analysis

Procedure:

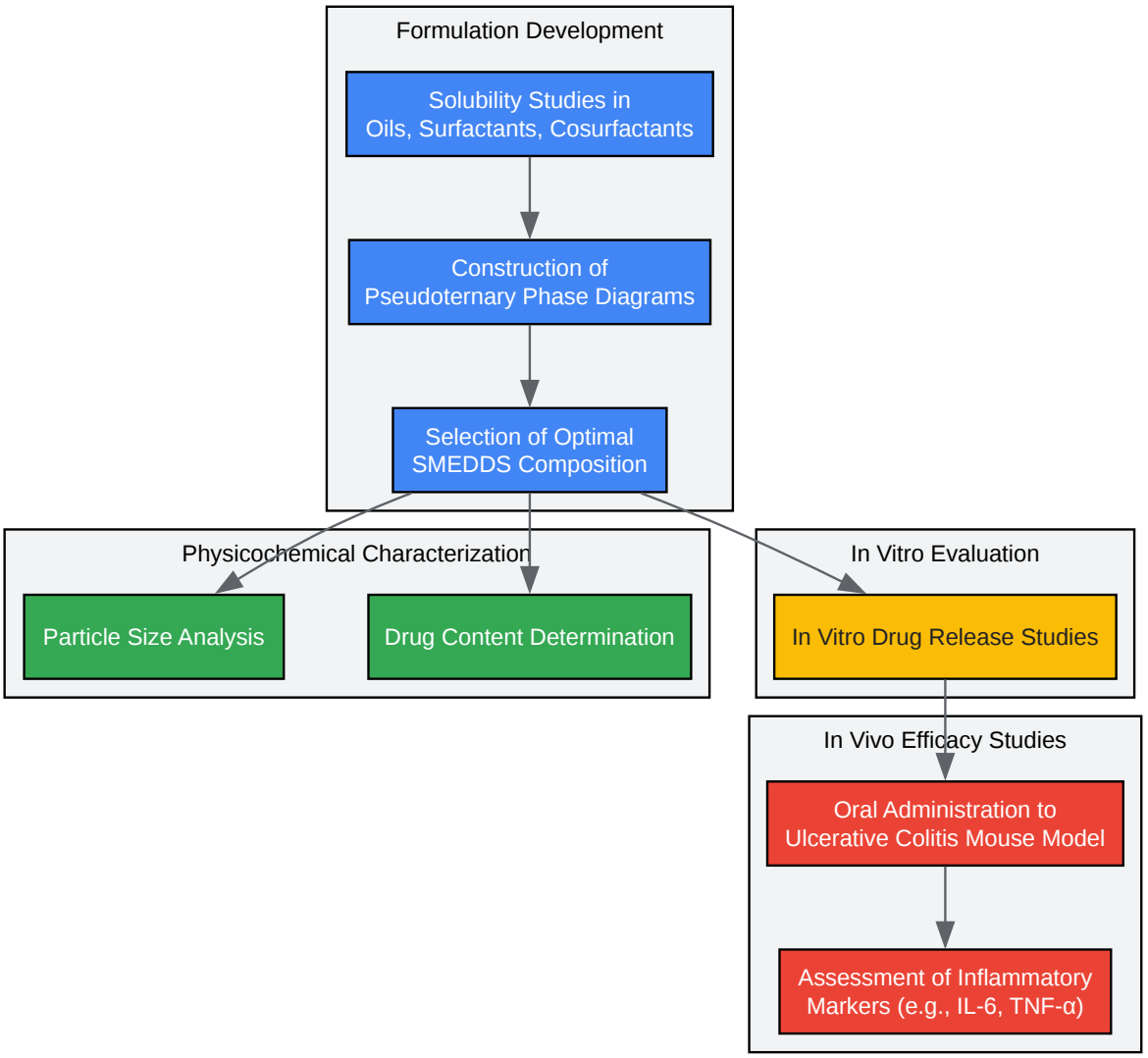
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- Prepare the dissolution media and equilibrate to 37 ± 0.5 °C.
- Add a known quantity of the **CP102** SMEDDS formulation or pure **CP102** extract to the dissolution vessels containing the media.
- Begin agitation at a specified speed (e.g., 50 rpm).
- At predetermined time intervals, withdraw an aliquot of the dissolution medium.
- Filter the sample immediately to prevent further dissolution.
- Analyze the concentration of indirubin in the filtered samples using a validated analytical method (HPLC or UV-Vis).
- Calculate the cumulative percentage of drug released over time.

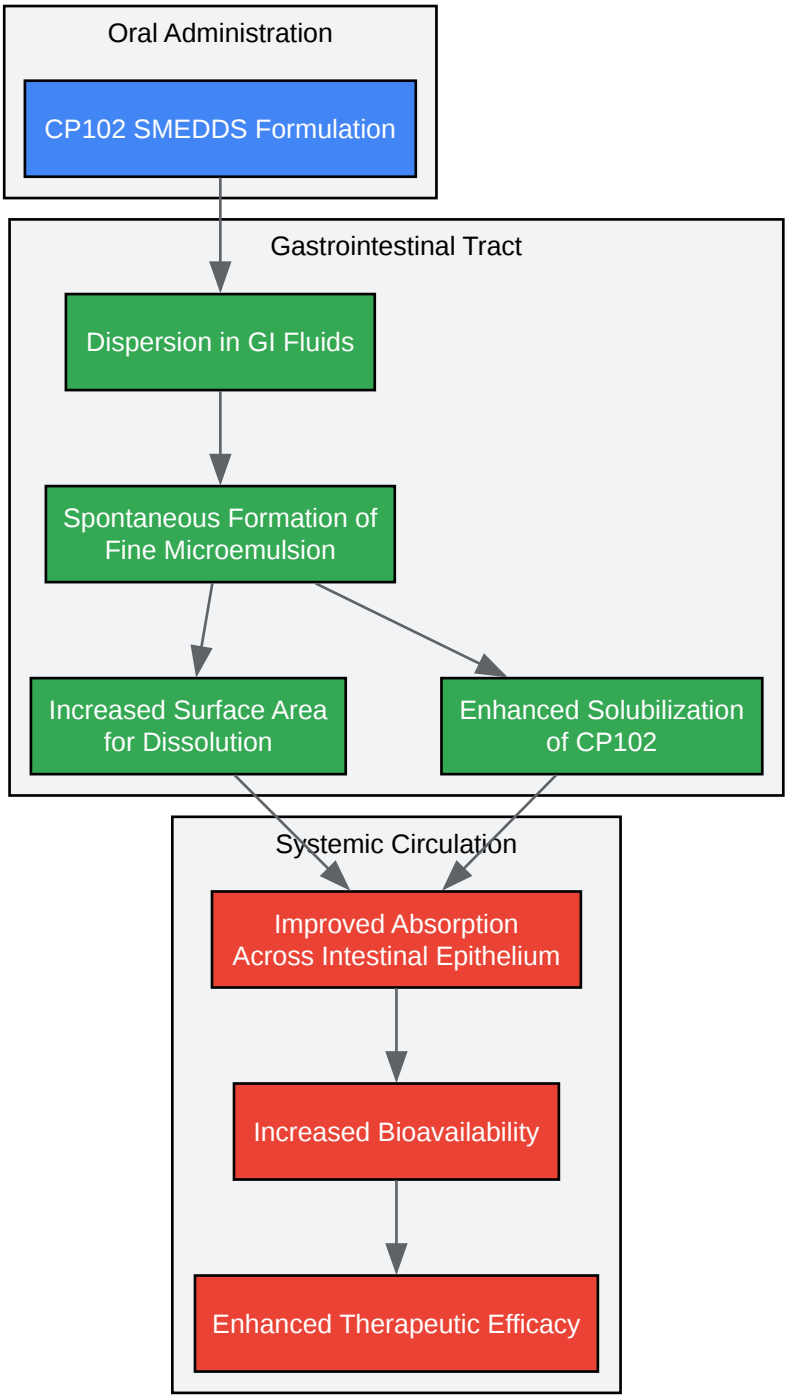
4. Visualizations

4.1. Logical Workflow for **CP102** (MT-102) SMEDDS Development

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References

- 1. Improved Therapeutic Efficacy of MT102, a New Anti-Inflammatory Agent, via a Self-Microemulsifying Drug Delivery System, in Ulcerative Colitis Mice [mdpi.com]
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